

An In-depth Technical Guide to the Physical Properties of 3,5-Dimethylcyclopentene

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Compound of Interest

Compound Name: 3,5-Dimethylcyclopentene

Cat. No.: B13788771

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Introduction

3,5-Dimethylcyclopentene is a cyclic alkene of interest in organic synthesis and as a potential building block in the development of novel chemical entities. A thorough understanding of its physical properties is fundamental for its application in laboratory and industrial settings, ensuring proper handling, characterization, and utilization in synthetic pathways. This technical guide provides a comprehensive overview of the known physical properties of **3,5-Dimethylcyclopentene**, detailed experimental protocols for their determination, and a workflow for its chemical characterization.

Core Physical and Chemical Properties

The following table summarizes the key physical and chemical identifiers for **3,5-Dimethylcyclopentene**.

Identifier	Value	Source
Molecular Formula	C ₇ H ₁₂	Cheméo[1], PubChem[2]
Molecular Weight	96.17 g/mol	Cheméo[1], PubChem[2]
CAS Number	7459-71-4	Cheméo[1], PubChem[2]
InChI Key	PUPAPFTXLYVYPX- UHFFFAOYSA-N	Cheméo[1], PubChem[2]
Canonical SMILES	CC1C=CC(C)C1	Cheméo[1]

Quantitative Physical Properties

The physical properties of **3,5-Dimethylcyclopentene** are crucial for its purification, handling, and use in chemical reactions. The data presented below has been aggregated from various chemical databases. It is important to note that while some properties have been experimentally determined, others are computational estimations.

Physical Property	Value	Unit	Source and Notes
Normal Boiling Point	353.00 ± 7.00	K	NIST[1], (Experimentally determined)
Normal Melting Point	176.07	K	Cheméo[1], (Joback Calculated Property)
Enthalpy of Vaporization	31.42	kJ/mol	Cheméo[1], (Joback Calculated Property)
Enthalpy of Fusion	10.11	kJ/mol	Cheméo[1], (Joback Calculated Property)
Critical Temperature	564.73	K	Cheméo[1], (Joback Calculated Property)
Critical Pressure	3431.89	kPa	Cheméo[1], (Joback Calculated Property)
Critical Volume	0.353	m³/kmol	Cheméo[1], (Joback Calculated Property)
LogP (Octanol/Water)	2.219	Cheméo[1], (Crippen Calculated Property)	
Water Solubility (log10WS)	-2.02	mol/l	Cheméo[1], (Crippen Calculated Property)

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **3,5-Dimethylcyclopentene**.

Spectrum Type	Availability	Source
Mass Spectrum (EI)	Available	NIST[3], PubChem[2]
Infrared (IR) Spectrum	Available	PubChem[2]
¹³ C NMR Spectrum	Available	PubChem[2]

Experimental Protocols

The following sections detail generalized experimental procedures for determining key physical properties of volatile organic compounds like **3,5-Dimethylcyclopentene**.

Determination of Boiling Point (Micro-scale Method)

This method is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Mineral oil
- Bunsen burner or heating mantle

Procedure:

- A small amount of **3,5-Dimethylcyclopentene** (0.5-1 mL) is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped within a Thiele tube filled with mineral oil, ensuring the heat is distributed evenly.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath with temperature control

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The volume of the pycnometer is then determined by the known density of water at that temperature.
- The pycnometer is dried and then filled with **3,5-Dimethylcyclopentene**.
- The filled pycnometer is brought to the same temperature in the water bath.
- The mass of the pycnometer filled with the sample is accurately measured.
- The density of **3,5-Dimethylcyclopentene** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Acetone and lens paper for cleaning

Procedure:

- The Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with acetone and allowed to dry completely.
- A few drops of **3,5-Dimethylcyclopentene** are placed on the surface of the prism using a clean dropper.
- The prisms are closed and the instrument's light source is adjusted to illuminate the sample.
- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The temperature should be recorded, and if necessary, a correction factor can be applied to report the value at a standard temperature (typically 20°C).

Workflow and Visualization

Characterization Workflow for a Synthesized Organic Compound

The following diagram illustrates a typical workflow for the characterization and purity assessment of a synthesized organic compound such as **3,5-Dimethylcyclopentene**.

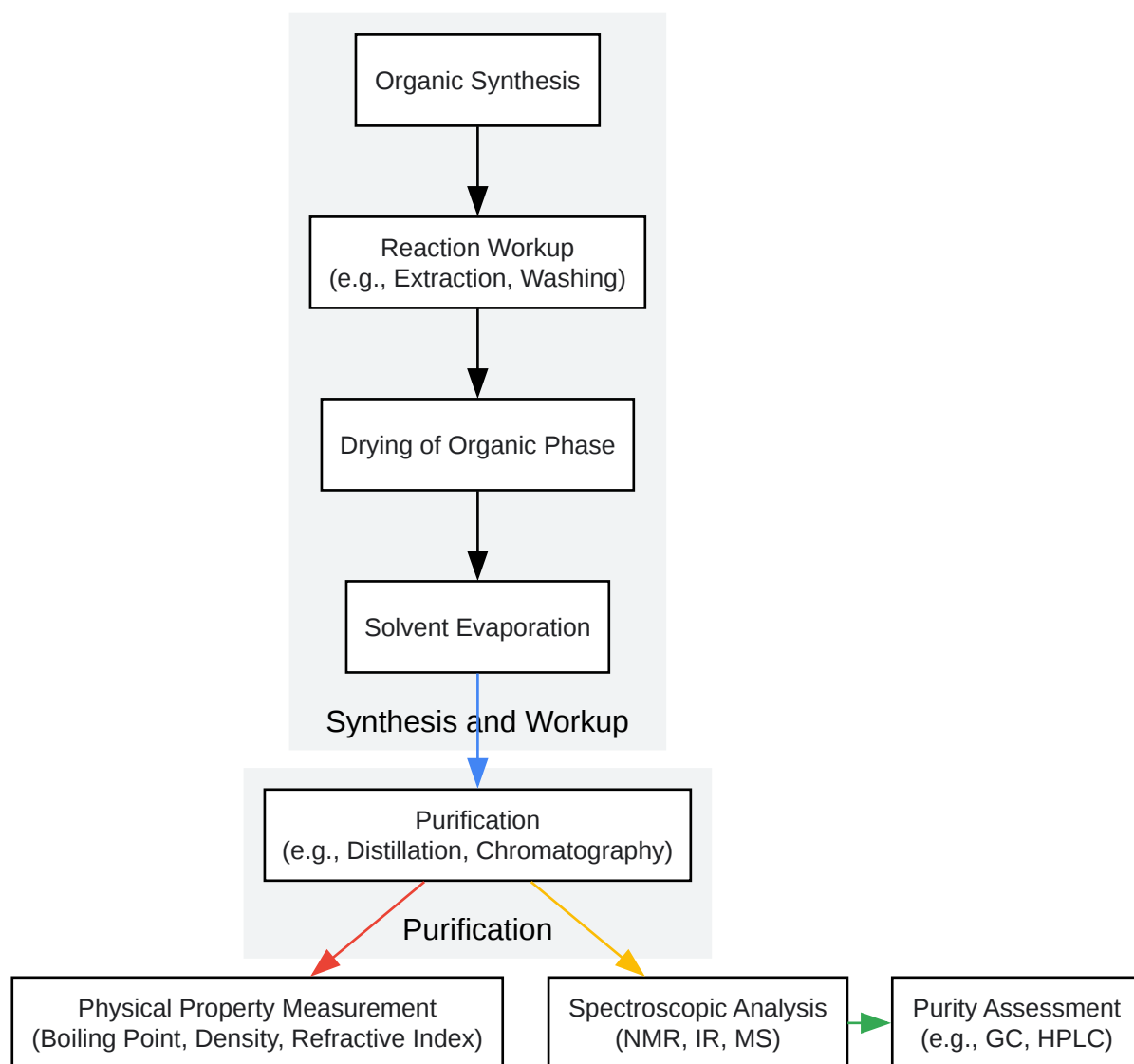


Figure 1: General Workflow for Organic Compound Characterization

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Caption: General Workflow for Organic Compound Characterization.

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